

How to minimize off-target effects of Enpp-1-IN-20

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Compound of Interest

Compound Name: *Enpp-1-IN-20*

Cat. No.: *B15135567*

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Technical Support Center: Enpp-1-IN-20

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to minimize the off-target effects of **Enpp-1-IN-20** during their experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Enpp-1-IN-20** and what is its primary mechanism of action?

Enpp-1-IN-20 is a potent inhibitor of Ectonucleotide Pyrophosphatase/Phosphodiesterase 1 (ENPP1).^[1] Its primary mechanism of action is the inhibition of ENPP1's enzymatic activity, which plays a crucial role in the cGAS-STING signaling pathway. ENPP1 hydrolyzes 2'3'-cyclic GMP-AMP (cGAMP), a key second messenger that activates the STING (Stimulator of Interferon Genes) pathway, thereby suppressing innate immune responses.^{[2][3][4][5]} By inhibiting ENPP1, **Enpp-1-IN-20** prevents the degradation of cGAMP, leading to enhanced STING activation and subsequent anti-tumor immune responses.

Q2: What are the potential off-targets of **Enpp-1-IN-20**?

The most likely off-targets for ENPP1 inhibitors like **Enpp-1-IN-20** are other members of the ENPP family due to structural similarities in their catalytic domains. Additionally, because ENPP1 is involved in purinergic signaling by hydrolyzing ATP, there is a potential for off-target effects on purinergic receptors.

Q3: What are the known potency and selectivity values for **Enpp-1-IN-20**?

Enpp-1-IN-20 is a highly potent inhibitor of ENPP1. While a comprehensive public selectivity panel is not available, the following data has been reported:

Target	Assay Type	IC50
ENPP1	Biochemical	0.09 nM
ENPP1	Cell-based	8.8 nM

Data sourced from MedChemExpress.

A higher IC50 value indicates lower potency. The significant difference between the biochemical and cellular IC50 values may be attributed to factors such as cell permeability and target engagement in a cellular environment.

Q4: Why is it critical to minimize off-target effects in my experiments?

Minimizing off-target effects is crucial for ensuring the validity and reproducibility of experimental results. Off-target binding can lead to misleading conclusions, where an observed phenotype is incorrectly attributed to the inhibition of the intended target. This can result in wasted resources and hinder the progress of research and drug development.

Troubleshooting Guide

This guide addresses specific issues that may arise during experiments with **Enpp-1-IN-20** and provides actionable steps to identify and mitigate potential off-target effects.

Issue 1: Inconsistent or Unexpected Phenotype

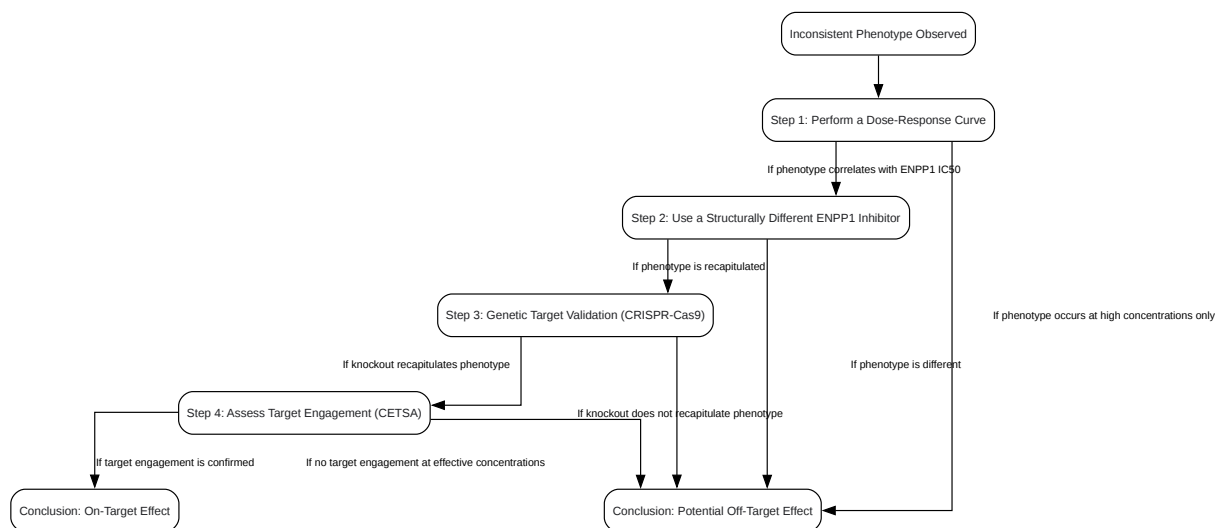
You observe a cellular phenotype that is inconsistent with known ENPP1 function or varies between experiments.

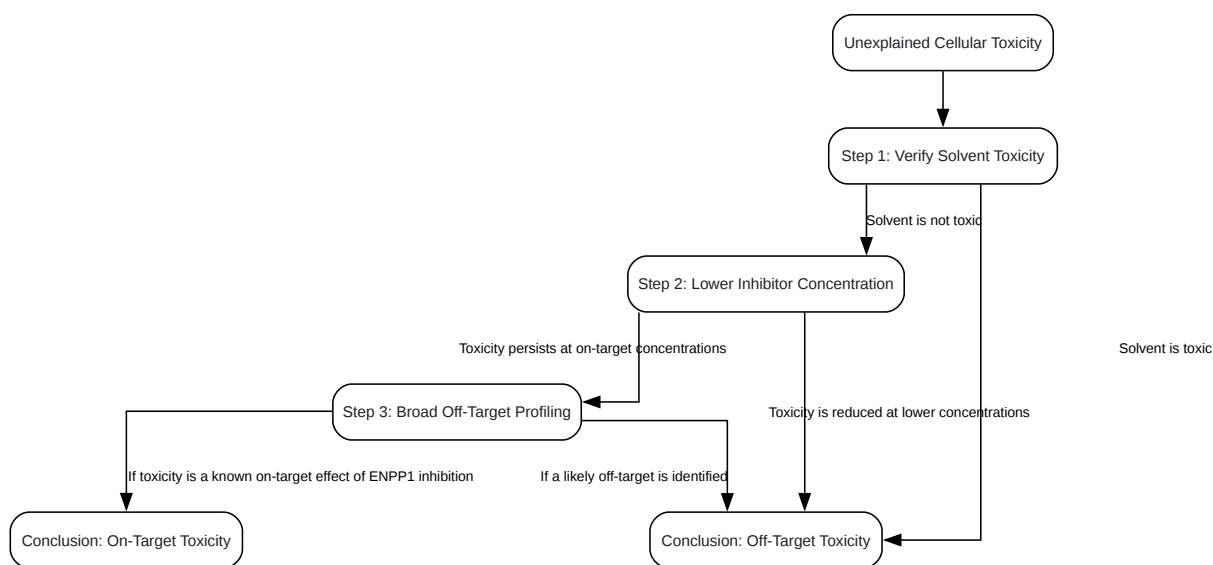
Potential Cause:

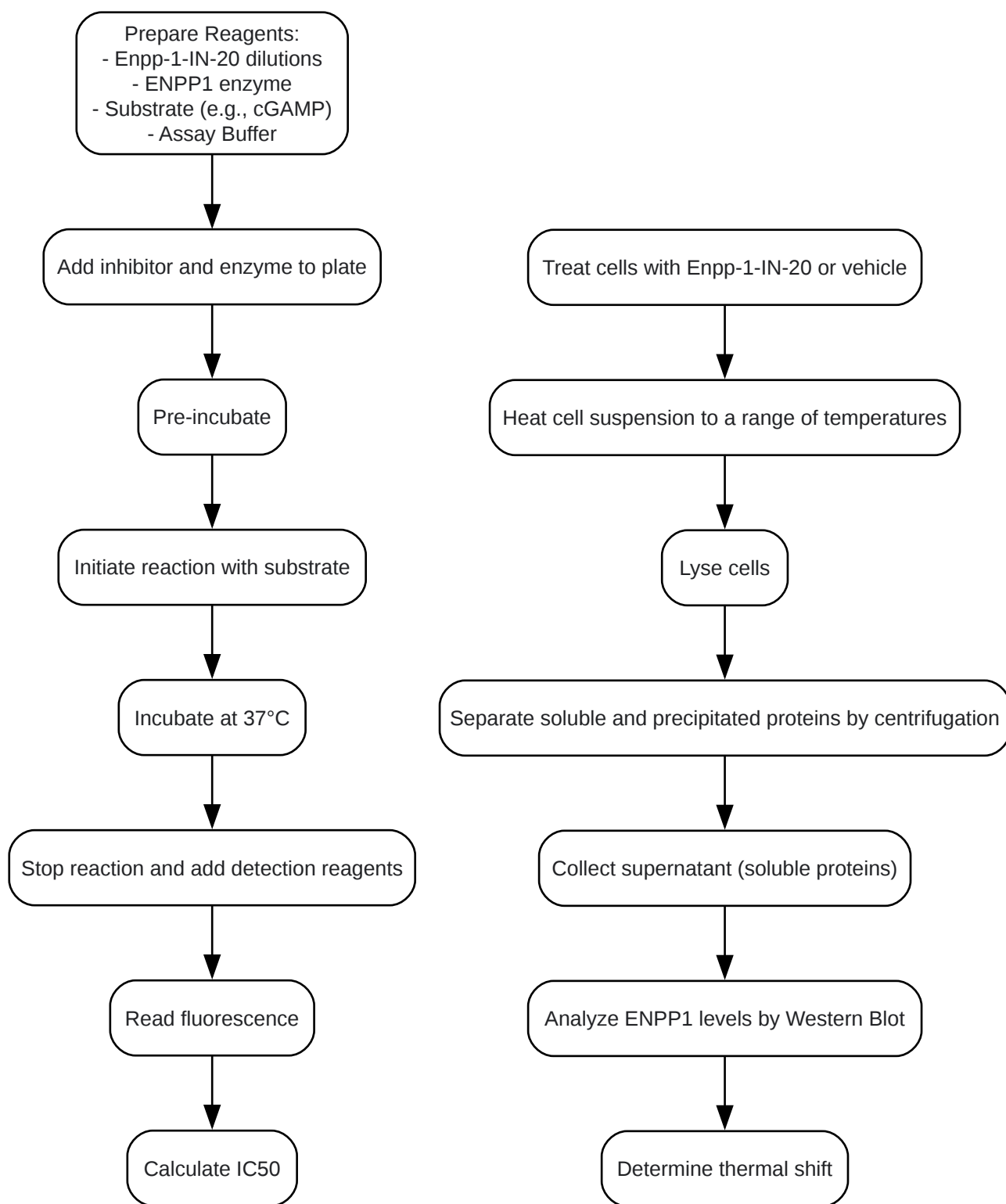
- The observed phenotype is due to the inhibition of an off-target protein.

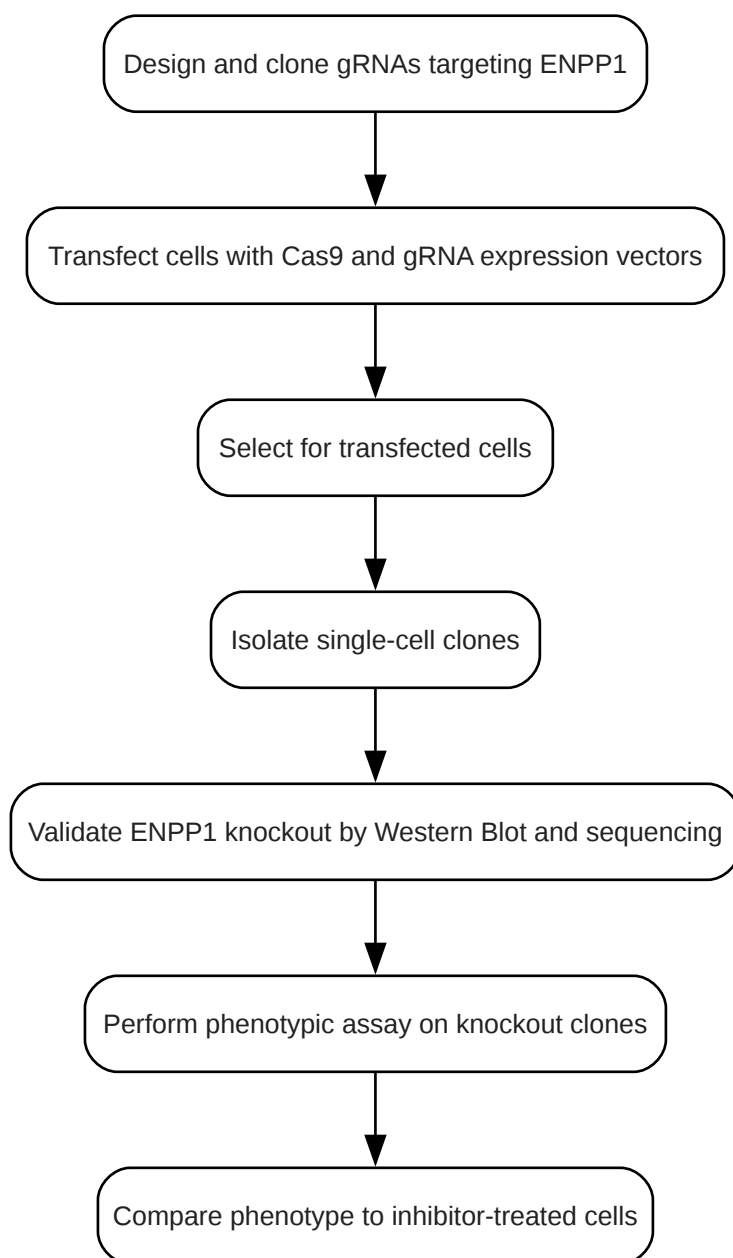
- The concentration of **Enpp-1-IN-20** used is too high, leading to engagement with lower-affinity off-targets.

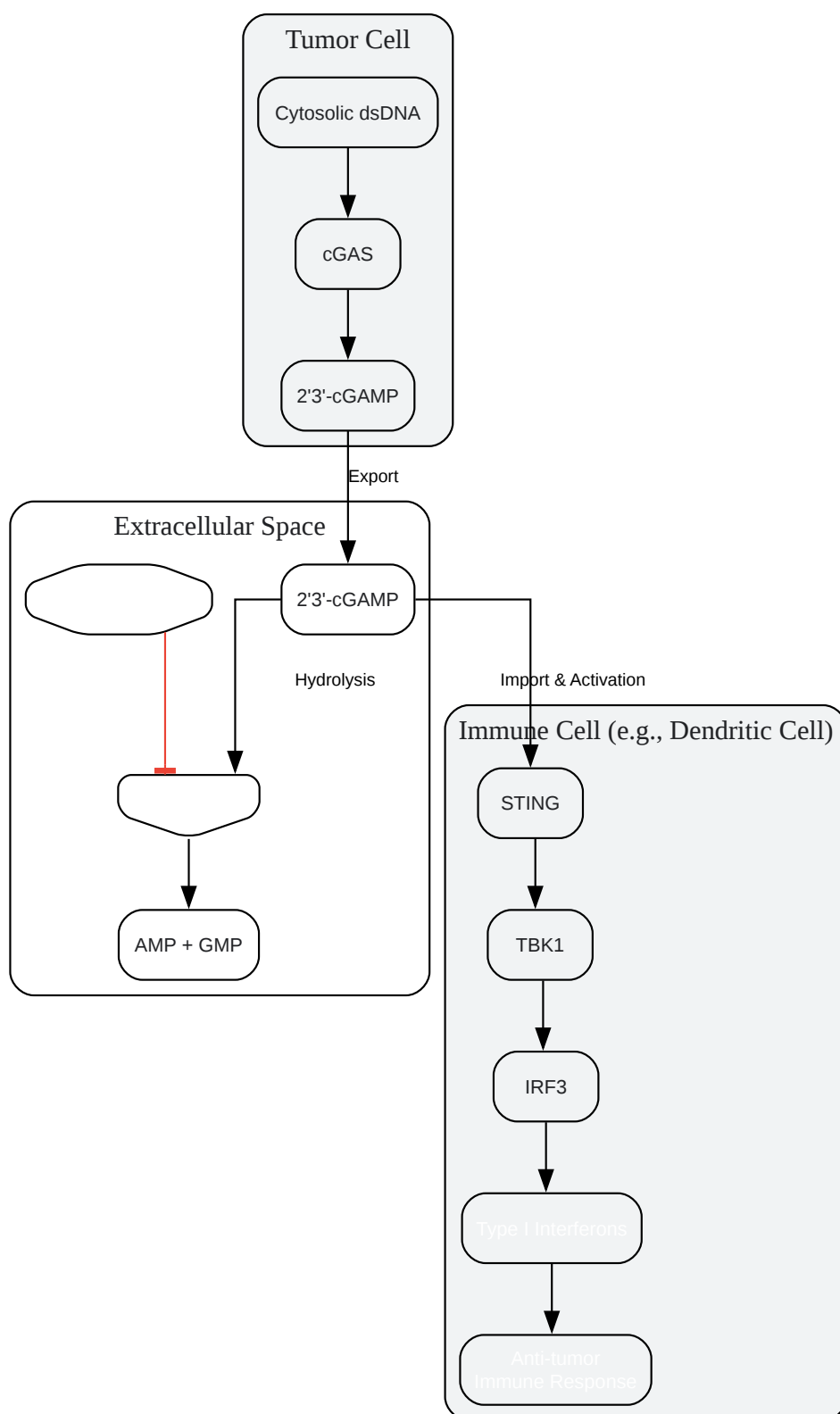
Troubleshooting Workflow:











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